

In-Depth Technical Guide: Physicochemical Properties of Boc-N-Me-Tyr(Bzl)-OH

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Compound of Interest

Compound Name: Boc-N-Me-Tyr(Bzl)-OH

Cat. No.: B558131

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This guide provides a detailed overview of the core physicochemical properties of α -Boc- α -methyl-O-benzyl-L-tyrosine, commonly abbreviated as **Boc-N-Me-Tyr(Bzl)-OH**. This compound is a crucial building block in peptide synthesis, particularly for introducing N-methylated and O-benzylated tyrosine residues into peptide sequences. Such modifications are of significant interest to researchers and drug development professionals for their potential to enhance peptide stability, bioactivity, and pharmacokinetic profiles.

Quantitative Physicochemical Data

The fundamental molecular characteristics of **Boc-N-Me-Tyr(Bzl)-OH** are summarized in the table below. This data is essential for accurate experimental design, including stoichiometric calculations for synthesis and analytical characterization.

Parameter	Value	Reference
Molecular Formula	C22H27NO5	[1][2][3]
Molecular Weight	385.45 g/mol	[1][3]
Synonym	α -Boc-O-benzyl- α -methyl-L-tyrosine	
CAS Number	64263-81-6	

Experimental Protocols

The determination of the molecular weight and formula of **Boc-N-Me-Tyr(Bzl)-OH** is typically achieved through standard analytical techniques in organic chemistry.

1. Mass Spectrometry for Molecular Weight Determination:

- Objective: To determine the accurate mass of the molecule.
- Methodology: High-resolution mass spectrometry (HRMS), often using techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI), is employed.
 - A sample of **Boc-N-Me-Tyr(Bzl)-OH** is dissolved in a suitable solvent (e.g., acetonitrile or methanol).
 - The solution is introduced into the mass spectrometer.
 - The instrument ionizes the molecules and separates them based on their mass-to-charge ratio (m/z).
 - The resulting spectrum will show a prominent peak corresponding to the molecular ion $[M+H]^+$ or other adducts, from which the exact molecular weight can be calculated.

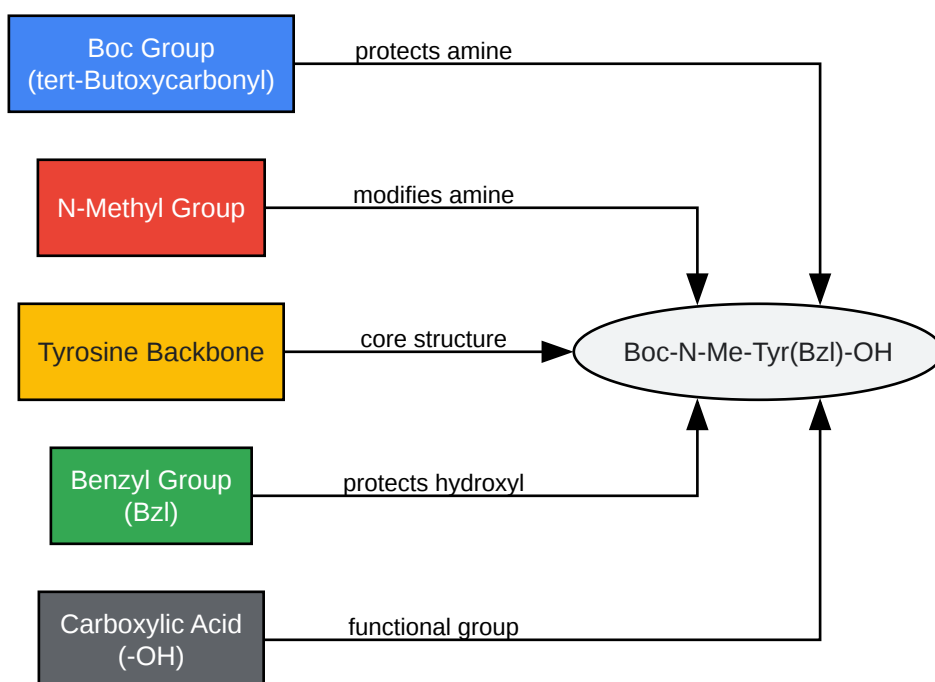
2. Elemental Analysis for Molecular Formula Determination:

- Objective: To determine the empirical and molecular formula by quantifying the percentage composition of each element.
- Methodology:
 - A precisely weighed sample of the compound is combusted in a controlled environment.
 - The combustion products (CO_2 , H_2O , N_2) are collected and measured.
 - The percentage of Carbon, Hydrogen, and Nitrogen in the original sample is calculated from the masses of the combustion products.
 - The percentage of Oxygen is typically determined by difference.

- These percentages are used to derive the empirical formula. Combined with the molecular weight from mass spectrometry, the molecular formula is confirmed.

Visualization of Molecular Structure

The following diagram illustrates the key functional groups that constitute the **Boc-N-Me-Tyr(Bzl)-OH** molecule.



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Figure 1: Functional components of **Boc-N-Me-Tyr(Bzl)-OH**.

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